

An In-depth Technical Guide to the Chemical Structure and Properties of Hypotaurine

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Hypotaurine, or 2-aminoethanesulfinic acid, is a sulfur-containing amino acid that plays a crucial role as an intermediate in the biosynthesis of taurine.[1][2] Beyond its function as a metabolic precursor, **hypotaurine** is recognized for its significant antioxidant properties, acting as a potent scavenger of reactive oxygen species (ROS).[3][4] It also functions as an endogenous neuromodulator, interacting with glycine receptors.[2] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of **hypotaurine**, with a focus on its antioxidant mechanisms and involvement in key signaling pathways. Detailed experimental protocols for its quantification and the assessment of its antioxidant activity are also presented to facilitate further research and development.

Chemical Structure and Physicochemical Properties

Hypotaurine is a sulfinic acid analog of the amino acid cysteine. Its chemical identity and key physicochemical properties are summarized in the tables below.

Chemical Identification



Identifier	Value Reference		
IUPAC Name	2-aminoethanesulfinic acid	[1]	
CAS Number	300-84-5	[1]	
Molecular Formula	C ₂ H ₇ NO ₂ S	[1]	
Molecular Weight	109.15 g/mol	[1]	
SMILES	C(CS(=O)O)N	[1]	
InChI Key	VVIUBCNYACGLLV- UHFFFAOYSA-N	[1]	

Physicochemical Properties

Property	- Value	Reference
рКа	1.68 (strongest acidic), 9.64 (strongest basic)	
logP	-2.7	
Water Solubility	100 mg/mL	
Appearance	White to off-white solid	_

Biological Properties and Signaling Pathways

Hypotaurine exhibits a range of biological activities, primarily centered around its antioxidant capacity and its role in neurotransmission and cellular signaling.

Antioxidant Properties

Hypotaurine is a highly effective antioxidant, capable of neutralizing various reactive oxygen species (ROS).[3][4] Its primary mechanism of action involves the scavenging of hydroxyl radicals (•OH) and superoxide anions (O_2^-).[3] The reaction rate constant for the scavenging of hydroxyl radicals is particularly high, indicating a very efficient process. The antioxidant properties are summarized in the table below.



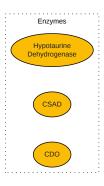
Reactive Oxygen Species	Reactivity with Hypotaurine	Reaction Rate Constant	Reference
Hydroxyl Radical (•OH)	Excellent scavenger	1.6 x 10 ¹⁰ M ⁻¹ s ⁻¹	
Superoxide Anion (O_2^-)	Reactive	Not specified	
Hydrogen Peroxide (H ₂ O ₂)	Limited reactivity	Not specified	[3]

The antioxidant activity of **hypotaurine** is crucial in protecting cells from oxidative damage, a key factor in the pathogenesis of numerous diseases.

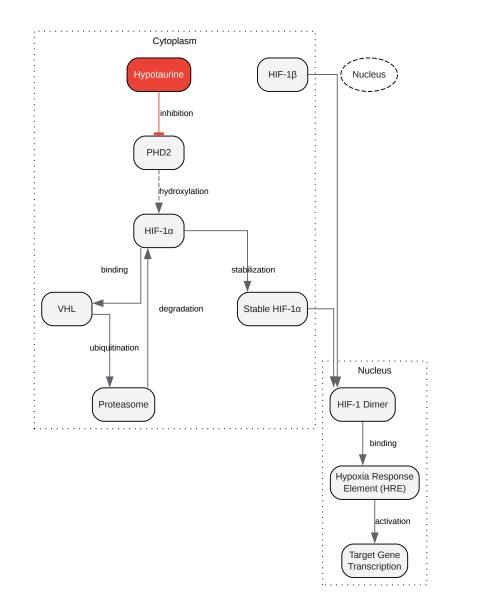
Taurine Biosynthesis Pathway

Hypotaurine is a central intermediate in the biosynthesis of taurine from cysteine. This pathway is critical for maintaining cellular taurine levels, which is essential for a variety of physiological functions, including osmoregulation, bile salt conjugation, and neuromodulation.

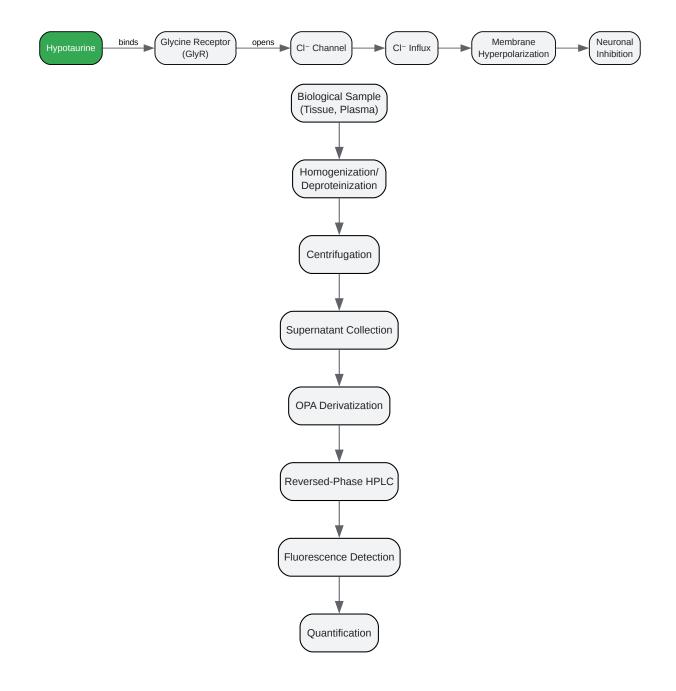












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